

Spectroscopic Unveiling of *cis*-5-Decene: An In-Depth Technical Guide

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Compound of Interest

Compound Name: *cis*-5-Decene

CAS No.: 7433-78-5

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Introduction

***cis*-5-Decene**, a non-polar hydrocarbon with the chemical formula $C_{10}H_{20}$, serves as a fundamental building block in organic synthesis and holds relevance in various research and development sectors.^[1] Its specific stereochemistry, dictated by the *cis* (or *Z*) configuration of the double bond, significantly influences its physical properties and reactivity. Accurate and unambiguous characterization of this molecule is paramount for ensuring the integrity of chemical processes and the purity of resulting compounds. This technical guide provides a comprehensive overview of the key spectroscopic techniques—Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS)—as applied to the structural elucidation of ***cis*-5-Decene**. We will delve into the theoretical underpinnings of each technique, present predicted and experimental data, and provide detailed, field-proven protocols for data acquisition.

Molecular Structure and Symmetry

The structure of **cis-5-decene** features a ten-carbon chain with a double bond between the fifth and sixth carbon atoms. The cis configuration places the hydrogen atoms on the same side of the double bond, resulting in a "bent" molecular shape. This symmetry has direct implications on the resulting spectroscopic data, particularly in NMR, where chemically equivalent protons and carbons will produce identical signals.

Caption: Molecular structure of **cis-5-decene**.

I. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for determining the carbon-hydrogen framework of a molecule.^[2] By analyzing the chemical shifts, coupling constants, and integration of the signals, a detailed picture of the molecular structure can be assembled.

A. ¹H NMR Spectroscopy

In the ¹H NMR spectrum of **cis-5-decene**, we expect to see distinct signals for the vinylic, allylic, and aliphatic protons. Due to the molecule's symmetry, the number of unique proton signals will be less than the total number of protons.

Predicted ¹H NMR Data:

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Integration
H ₅ , H ₆ (Vinylic)	5.3 - 5.5	Triplet of triplets (tt)	2H
H ₄ , H ₇ (Allylic)	1.9 - 2.1	Quartet (q)	4H
H ₃ , H ₈	1.2 - 1.4	Sextet (sxt)	4H
H ₂ , H ₉	1.2 - 1.4	Sextet (sxt)	4H
H ₁ , H ₁₀ (Methyl)	0.8 - 1.0	Triplet (t)	6H

Causality behind Experimental Choices: The choice of a high-field NMR spectrometer (e.g., 400 MHz or higher) is crucial for achieving good signal dispersion, especially for resolving the overlapping multiplets in the aliphatic region. A deuterated solvent that is chemically inert and dissolves the non-polar **cis-5-decene**, such as chloroform-d (CDCl₃), is the standard choice.^[2]

Experimental Protocol: ^1H NMR Spectroscopy

- Sample Preparation: Dissolve 5-25 mg of pure **cis-5-decene** in approximately 0.6-0.7 mL of deuterated chloroform (CDCl_3) in a clean, dry 5 mm NMR tube.^[3]
- Internal Standard: Add a small amount of tetramethylsilane (TMS) as an internal standard for chemical shift referencing ($\delta = 0.00$ ppm).
- Spectrometer Setup:
 - Insert the NMR tube into the spectrometer's probe.
 - Lock the spectrometer on the deuterium signal of the solvent.
 - Shim the magnetic field to achieve optimal homogeneity.
- Acquisition Parameters:
 - Set the spectral width to approximately 12 ppm.
 - Use a standard 30° or 90° pulse angle.
 - Set the acquisition time to 2-4 seconds.
 - Employ a relaxation delay of 1-5 seconds.
 - Collect 8-16 scans for a good signal-to-noise ratio.
- Data Processing:
 - Apply a Fourier transform to the acquired Free Induction Decay (FID).
 - Phase the resulting spectrum.
 - Calibrate the spectrum using the TMS signal at 0.00 ppm.
 - Integrate the signals to determine the relative proton ratios.

Caption: General experimental workflow for NMR spectroscopy.

B. ^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum of **cis-5-decene** will show distinct signals for each unique carbon atom. Due to the molecule's symmetry, we expect to see five signals.

Predicted ^{13}C NMR Data:

Carbon Assignment	Predicted Chemical Shift (δ , ppm)
C ₅ , C ₆ (Vinyllic)	129 - 131
C ₄ , C ₇ (Allylic)	27 - 29
C ₃ , C ₈	31 - 33
C ₂ , C ₉	22 - 24
C ₁ , C ₁₀ (Methyl)	13 - 15

Causality behind Experimental Choices: ^{13}C NMR is inherently less sensitive than ^1H NMR, necessitating a more concentrated sample (50-100 mg).^[3] Proton decoupling is employed to simplify the spectrum by removing C-H coupling, resulting in a single peak for each unique carbon atom.

Experimental Protocol: ^{13}C NMR Spectroscopy

- Sample Preparation: Prepare a more concentrated sample by dissolving 50-100 mg of **cis-5-decene** in 0.6-0.7 mL of CDCl_3 with TMS.^[3]
- Spectrometer Setup: Follow the same initial setup steps as for ^1H NMR.
- Acquisition Parameters:
 - Set the spectral width to approximately 220 ppm.
 - Use a standard proton-decoupled pulse sequence.
 - Set the acquisition time to 1-2 seconds.
 - Employ a relaxation delay of 2-5 seconds.

- Collect a larger number of scans (e.g., 1024 or more) to achieve an adequate signal-to-noise ratio.
- Data Processing: Process the data similarly to the ^1H NMR spectrum, calibrating to the solvent peak (CDCl_3 at 77.16 ppm) or the TMS signal.

II. Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.^[4]

Characteristic IR Absorption Bands for **cis-5-Decene**:

Wavenumber (cm^{-1})	Vibration Type	Intensity
~3020	=C-H stretch	Medium
2850-2960	C-H stretch (sp^3)	Strong
~1655	C=C stretch (cis)	Medium to Weak
~700	=C-H bend (cis, out-of-plane)	Strong

Causality behind Experimental Choices: For a liquid sample like **cis-5-decene**, the simplest method for obtaining an IR spectrum is to use a neat sample (undiluted) between two salt plates (e.g., NaCl or KBr). This avoids interference from solvent absorption bands.

Experimental Protocol: IR Spectroscopy

- Sample Preparation: Place a single drop of neat **cis-5-decene** onto a clean, dry NaCl or KBr salt plate.
- Cell Assembly: Place a second salt plate on top of the first, spreading the liquid into a thin film.
- Data Acquisition:
 - Place the salt plate assembly into the spectrometer's sample holder.

- Acquire a background spectrum of the empty beam path.
- Acquire the sample spectrum.
- Data Processing: The spectrometer software will automatically ratio the sample spectrum to the background spectrum to produce the final absorbance or transmittance spectrum.

III. Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio (m/z) of ions.^[5] It provides information about the molecular weight and the fragmentation pattern of a molecule, which can be used for structural elucidation.

Predicted Mass Spectrum of **cis-5-Decene**:

- Molecular Ion (M^+): The molecular ion peak is expected at an m/z of 140, corresponding to the molecular weight of $C_{10}H_{20}$.^[1]
- Major Fragmentation Pathways: Alkenes often undergo fragmentation via allylic cleavage, leading to the formation of resonance-stabilized carbocations. For **cis-5-decene**, the primary fragmentation is expected to be the cleavage of the C-C bond at the allylic position (C_4-C_5 and C_6-C_7).

Predicted Major Fragment Ions:

m/z	Proposed Fragment
140	$[C_{10}H_{20}]^+$ (Molecular Ion)
97	$[C_7H_{13}]^+$
83	$[C_6H_{11}]^+$
69	$[C_5H_9]^+$
55	$[C_4H_7]^+$ (likely base peak)
41	$[C_3H_5]^+$

Causality behind Experimental Choices: Electron Ionization (EI) is a common and robust ionization method for volatile, non-polar compounds like **cis-5-decene**.^[6] A standard electron energy of 70 eV is typically used to induce fragmentation and produce a characteristic mass spectrum.

Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

- **Sample Introduction:** Introduce a small amount of **cis-5-decene** into the mass spectrometer, typically via a gas chromatography (GC) system or a direct insertion probe.
- **Ionization:** The sample is vaporized and then bombarded with a beam of 70 eV electrons in the ion source.
- **Mass Analysis:** The resulting ions are accelerated into a mass analyzer (e.g., a quadrupole or time-of-flight analyzer), which separates them based on their m/z ratio.
- **Detection:** The separated ions are detected, and their abundance is recorded.
- **Data Processing:** The data is presented as a mass spectrum, which is a plot of relative ion abundance versus m/z .

Caption: Predicted major fragmentation pathways for **cis-5-decene** in EI-MS.

Conclusion

The combination of NMR, IR, and Mass Spectrometry provides a powerful and comprehensive toolkit for the structural characterization of **cis-5-decene**. ^1H and ^{13}C NMR reveal the detailed carbon-hydrogen framework and stereochemistry. IR spectroscopy confirms the presence of the alkene functional group and the absence of other functionalities. Mass spectrometry determines the molecular weight and provides valuable structural information through characteristic fragmentation patterns. By employing the protocols and interpreting the data as outlined in this guide, researchers can confidently verify the identity and purity of **cis-5-decene** in their applications.

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